Application Notes and Protocols for (S,R,S)-AHPC-PEG2-NH2 Solutions

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Compound of Interest	
Compound Name:	*(S,R,S)-AHPC-PEG2-NH2 hydrochloride*
Cat. No.:	*B560587*

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Introduction

(S,R,S)-AHPC-PEG2-NH2 is a synthetic E3 ligase ligand-linker conjugate.[1][2][3] It incorporates the (S,R,S)-AHPC based VHL (von Hippel-Lindau) ligand and a 2-unit polyethylene glycol (PEG) linker, terminating in a primary amine.[1][2][3] This molecule is a crucial building block in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1][4] PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the ubiquitination and subsequent degradation of that protein by the proteasome.[1][5][6][7][8] The stability and proper storage of (S,R,S)-AHPC-PEG2-NH2 solutions are critical for the successful and reproducible synthesis of active PROTACs.

These application notes provide detailed guidelines on the storage, handling, and stability testing of (S,R,S)-AHPC-PEG2-NH2 solutions.

Chemical Information

Parameter	Value
Synonyms	VH032-PEG2-NH2, VHL Ligand-Linker Conjugate 3
CAS Number	2010159-60-9 (for free base)
Molecular Formula	C28H41N5O6S
Molecular Weight	575.72 g/mol
Appearance	White to yellow solid

(Data sourced from multiple chemical suppliers)

Recommended Storage Conditions

Proper storage is essential to maintain the integrity and potency of (S,R,S)-AHPC-PEG2-NH2. Below is a summary of recommended storage conditions for both the solid form and solutions.

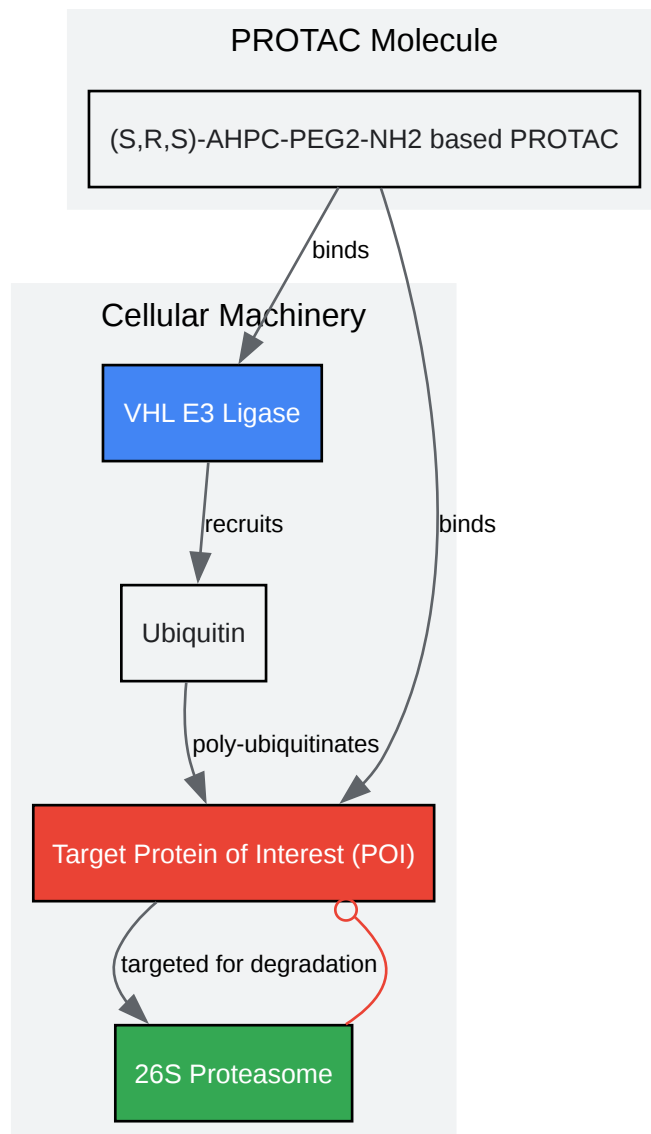| Form	Storage Temperature	Duration	Special Conditions
Solid (Lyophilized)	-20°C	Up to 3 years	Keep desiccated.[2][3]
2-8°C	Short-term	For hydrochloride salt form.[4]	
Solution	-20°C	Up to 3 months	Aliquot to avoid multiple freeze/thaw cycles.[2]
-80°C	Up to 1 year	Aliquot to avoid multiple freeze/thaw cycles.[3][9]	

Potential Degradation Pathways

While specific degradation pathways for (S,R,S)-AHPC-PEG2-NH2 have not been extensively published, potential areas of instability can be inferred from its structure, which includes amide

bonds, a PEG linker, and a thiazole ring.

- Hydrolysis: The amide bonds in the molecule could be susceptible to hydrolysis, especially at non-neutral pH.

- Oxidation: Polyethylene glycol (PEG) linkers can be prone to oxidative degradation.[10][11] This can be initiated by light, heat, or the presence of metal ions.

- Thiazole Ring Instability: Thiazole rings can be sensitive to certain oxidative conditions.

The following diagram illustrates the general mechanism of PROTACs, highlighting the role of (S,R,S)-AHPC-PEG2-NH2 as a component.

Tech Support

PROTAC Mechanism of Action

PROTAC Molecule

(S,R,S)-AHPC-PEG2-NH2 based PROTAC

binds

Cellular Machinery

VHL E3 Ligase

recruits

binds

Ubiquitin

poly-ubiquitinates

Target Protein of Interest (POI)

targeted for degradation

26S Proteasome

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PROTAC Mechanism of Action

Protocols for Solution Preparation and Stability Testing

The following protocols provide a framework for preparing solutions of (S,R,S)-AHPC-PEG2-NH2 and assessing their stability.

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Protocol for Solution Preparation

Objective: To prepare a stock solution of (S,R,S)-AHPC-PEG2-NH2 for use in experiments.

Materials:

- (S,R,S)-AHPC-PEG2-NH2 (solid)

- Anhydrous DMSO, DMF, or sterile water[9][12][13]

- Vortex mixer

- Sonicator (optional)

- Sterile microcentrifuge tubes

Procedure:

- Allow the vial of solid (S,R,S)-AHPC-PEG2-NH2 to equilibrate to room temperature before opening to prevent moisture condensation.

- Weigh the desired amount of the compound in a sterile microcentrifuge tube.

- Add the appropriate volume of the chosen solvent to achieve the desired concentration. For example, to make a 10 mM stock solution in DMSO, add the corresponding volume of DMSO.

- Vortex the solution thoroughly until the solid is completely dissolved. Gentle sonication may be used if necessary to aid dissolution.[9]

- Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles.

- Store the aliquots at -20°C or -80°C as recommended.

Protocol for a General Stability Study

Objective: To evaluate the stability of (S,R,S)-AHPC-PEG2-NH2 solutions under various storage conditions.

Materials:

- Prepared stock solution of (S,R,S)-AHPC-PEG2-NH2

- Buffers of various pH values (e.g., pH 4, 7, 9)

- Incubators or water baths set to desired temperatures (e.g., 4°C, 25°C, 40°C)

- Photostability chamber

- HPLC system with a suitable column (e.g., C18)

- LC-MS system for identification of degradation products (optional)

Procedure:

- Sample Preparation: Dilute the stock solution of (S,R,S)-AHPC-PEG2-NH2 to a working concentration in the desired solvents or buffers. Prepare multiple identical samples for each condition to be tested.

- Time Zero (T0) Analysis: Immediately analyze one set of samples using a validated HPLC method to determine the initial purity and concentration. This will serve as the baseline.

- Storage Conditions: Store the remaining samples under the following conditions:

  - Temperature: 4°C, 25°C (room temperature), and 40°C (accelerated stability).

  - pH: In buffers of pH 4, 7, and 9 at the different temperatures.

  - Light Exposure: In a photostability chamber according to ICH Q1B guidelines, alongside a dark control.

- Time Points: Analyze the samples at predetermined time points (e.g., 0, 24, 48, 72 hours for accelerated conditions; 0, 1, 2, 4 weeks for longer-term studies).

- Analysis:

  - At each time point, withdraw an aliquot from each condition.

- Analyze the samples by HPLC to determine the percentage of the parent compound remaining and to detect the formation of any degradation products.

- If significant degradation is observed, LC-MS analysis can be performed to identify the degradation products.

- Data Analysis:

  - Calculate the percentage of (S,R,S)-AHPC-PEG2-NH2 remaining at each time point relative to the T0 sample.

  - Plot the percentage remaining versus time for each condition.

  - Determine the rate of degradation and the half-life of the compound under each condition.

The following diagram outlines the workflow for a typical stability study.

General Stability Testing Workflow
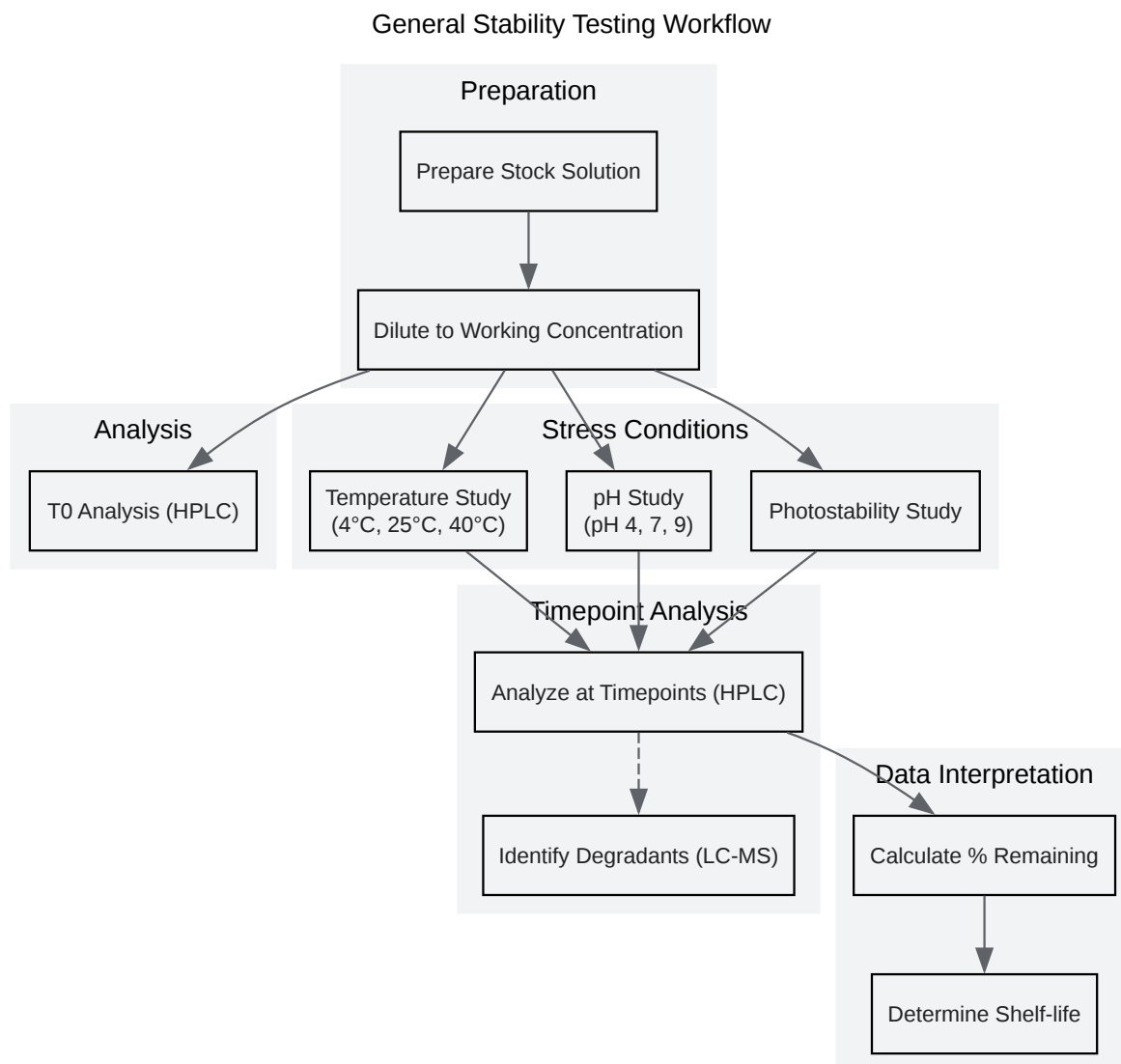
General Stability Testing Workflow

General Stability Testing Workflow

Summary and Recommendations

- For long-term storage, (S,R,S)-AHPC-PEG2-NH2 should be stored as a lyophilized solid at -20°C under desiccated conditions.

- Stock solutions should be prepared in anhydrous solvents, aliquoted, and stored at -80°C for up to one year.

- Avoid repeated freeze-thaw cycles of solutions.

- It is recommended that researchers perform their own stability studies under their specific experimental conditions to ensure the integrity of the compound, especially when used in sensitive assays or for the synthesis of PROTACs for in vivo studies.

- The provided protocols offer a general framework for such stability assessments. The specific parameters, such as time points and analytical methods, should be optimized for the intended application.

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